

Personal protective equipment for handling MTX-211

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MTX-211

Cat. No.: B15614220

[Get Quote](#)

Essential Safety and Handling Guide for MTX-211

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **MTX-211**. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this compound in a laboratory setting. Adherence to these guidelines is crucial for minimizing exposure risks and ensuring environmental safety.

Chemical and Hazard Data

MTX-211 is a dual inhibitor of EGFR and PI3K.^[1] Understanding its chemical properties and associated hazards is critical for safe handling.

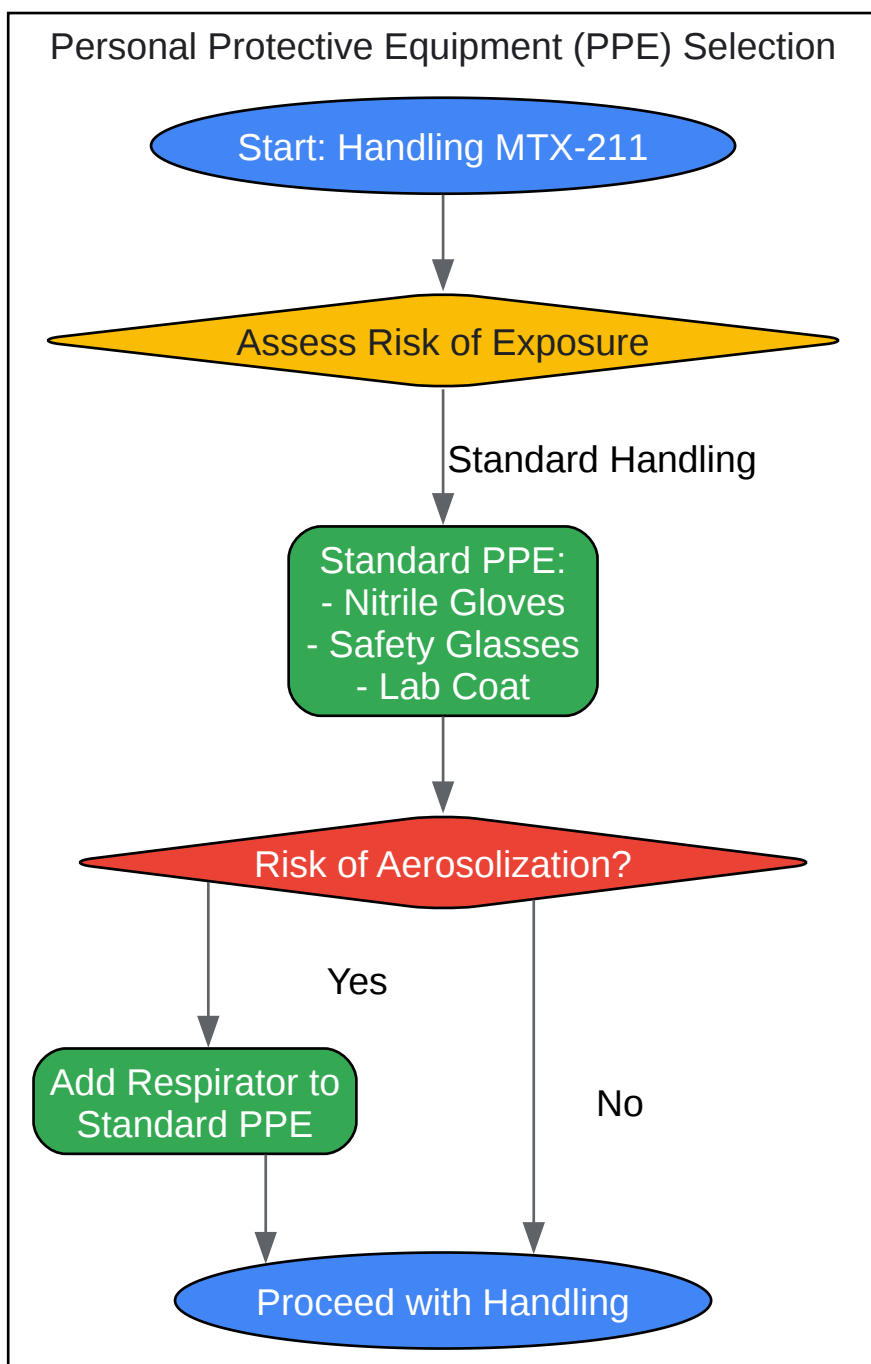
Property	Value	Reference
Molecular Weight	477.02 g/mol	[1]
Formula	C20H14Cl2FN5O2S	[1]
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	[1]
Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)	[1]
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)	[1]

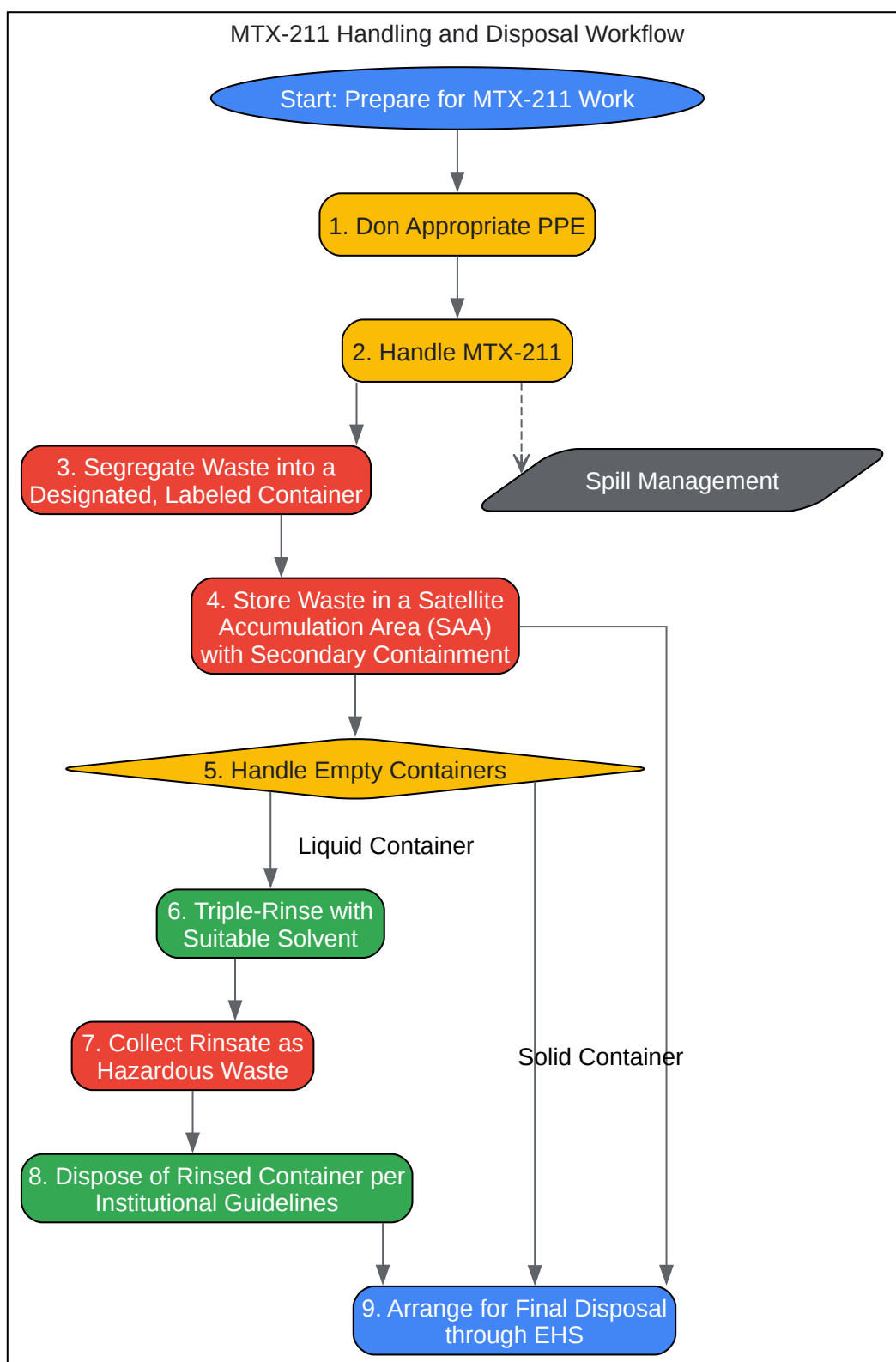
Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are the first line of defense against chemical exposure. The following PPE is mandatory when handling **MTX-211**. [1]

- Gloves: Nitrile or other chemically resistant gloves must be worn.[1]
- Eye Protection: Safety glasses with side shields or goggles are required to protect against splashes.[1]
- Lab Coat: A lab coat is necessary to protect clothing and skin.[1]
- Respiratory Protection: In cases where there is a risk of aerosolization, a suitable respirator should be used.[1]

The following diagram illustrates the decision-making process for selecting the appropriate PPE.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling MTX-211]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614220#personal-protective-equipment-for-handling-mtx-211]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com